

Application Notes and Protocols for Oxazine 170 Perchlorate in Laser Technology

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Compound of Interest

Compound Name: Oxazine 170 perchlorate

Cat. No.: B1596106

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Introduction

Oxazine 170 perchlorate is a highly efficient and stable laser dye belonging to the oxazine family, known for its strong absorption in the orange-red region of the spectrum and intense fluorescence in the red to near-infrared region. Its favorable photophysical properties make it a valuable gain medium for dye lasers, which are widely utilized in various scientific and technological fields, including spectroscopy, medical diagnostics, and materials processing. This document provides detailed application notes and experimental protocols for the effective use of **Oxazine 170 perchlorate** in laser technology.

Spectroscopic and Lasing Properties

Oxazine 170 perchlorate exhibits distinct spectroscopic and lasing characteristics that are influenced by the solvent environment. The choice of solvent is critical for optimizing laser performance, including tuning range, energy conversion efficiency, and photostability.

Data Presentation: Spectroscopic and Laser Performance in Various Solvents

The following table summarizes the key spectroscopic and laser performance parameters of **Oxazine 170 perchlorate** in different solvents. This data is essential for selecting the appropriate solvent for a specific laser application.

Solvent	Absorption Max (λ_{abs} , nm)	Emission Max (λ_{em} , nm)	Fluorescence Quantum Yield (Φ_f)	Lasing Range (nm)	Peak Lasing Wavelength (nm)	Energy Conversion Efficiency (%)
Ethanol	621[1]	648[1]	~0.5[2]	640 - 680	~660	-
Methanol	613.25[3]	~645	0.63[1]	-	-	-
Dichloromethane	-	-	Higher than in Ethanol[2]	-	-	-
1,2-Dichlorobenzene	-	-	Higher than in Ethanol[2]	-	-	-
PMMA (solid matrix)	621[1]	648[1]	-	-	-	-

Note: Data for lasing range, peak lasing wavelength, and energy conversion efficiency are not consistently available across all solvents in the reviewed literature. The provided values are based on available data and general trends observed for oxazine dyes.

Experimental Protocols

Preparation of Oxazine 170 Perchlorate Dye Solution

Objective: To prepare a stock solution and working solutions of **Oxazine 170 perchlorate** for laser applications.

Materials:

- **Oxazine 170 perchlorate** powder
- Laser-grade solvent (e.g., ethanol, methanol, DMSO)
- Volumetric flasks

- Pipettes
- Magnetic stirrer and stir bar
- Ultrasonic bath (optional)

Protocol:

- Stock Solution Preparation (e.g., 1 mM in Ethanol):
 - Accurately weigh the required amount of **Oxazine 170 perchlorate** powder. The molecular weight of **Oxazine 170 perchlorate** is 431.87 g/mol . For a 1 mM solution, this corresponds to 0.43187 mg per mL of solvent.
 - Transfer the weighed powder to a clean, dry volumetric flask.
 - Add a small amount of the chosen laser-grade solvent to dissolve the powder. Gentle swirling or sonication can aid in dissolution.
 - Once the powder is completely dissolved, add the solvent to the final volume mark on the volumetric flask.
 - Mix the solution thoroughly by inverting the flask several times or using a magnetic stirrer.
 - Store the stock solution in a dark, airtight container to prevent photodegradation and solvent evaporation.
- Working Solution Preparation:
 - Prepare working solutions of the desired concentration by diluting the stock solution with the same solvent.
 - The optimal concentration for laser operation typically ranges from 1×10^{-4} M to 5×10^{-4} M, depending on the pump source and cavity design. It is recommended to optimize the concentration for your specific experimental setup.

Measurement of Laser Performance Characteristics

Objective: To determine the tuning range, peak lasing wavelength, and energy conversion efficiency of an **Oxazine 170 perchlorate** dye laser.

Materials:

- Pulsed or continuous-wave (CW) pump laser (e.g., Nd:YAG, flashlamp)
- Dye laser cavity (including a dye cell or jet, mirrors, and a tuning element like a diffraction grating or prism)
- Prepared **Oxazine 170 perchlorate** solution
- Power/energy meter
- Spectrometer or monochromator
- Optical components (lenses, mirrors, etc.) for beam steering and focusing

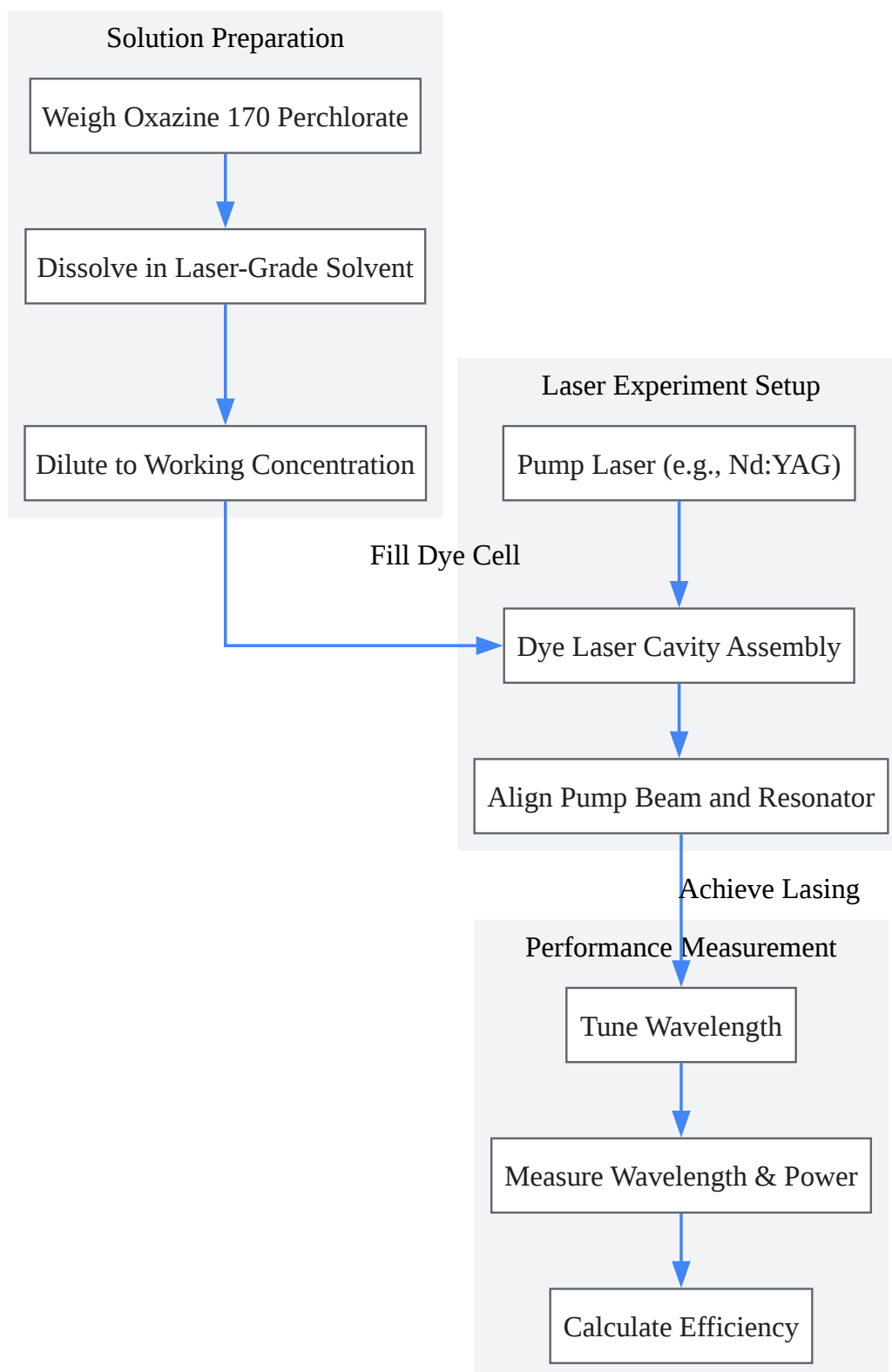
Protocol:

- Experimental Setup:
 - Assemble the dye laser cavity according to a standard design (e.g., Hänsch-type or Littman-Metcalf configuration). A schematic of a typical transversely pumped dye laser setup is shown below.
 - Align the pump laser beam to focus into the dye cell containing the **Oxazine 170 perchlorate** solution.
 - Align the resonator mirrors to achieve laser oscillation.
- Tuning Range and Peak Lasing Wavelength Measurement:
 - With the dye laser oscillating, slowly adjust the tuning element (e.g., rotate the diffraction grating).
 - At each position of the tuning element, measure the output wavelength using a spectrometer.

- Record the range of wavelengths over which laser output is observed. This is the tuning range.
- Measure the output power/energy at each wavelength. The wavelength corresponding to the highest output power/energy is the peak lasing wavelength.
- Energy Conversion Efficiency Measurement:
 - Measure the input pump energy (E_{in}) delivered to the dye solution using a power/energy meter.
 - Measure the output energy (E_{out}) of the dye laser at the peak lasing wavelength.
 - Calculate the energy conversion efficiency (η) using the following formula: $\eta (\%) = (E_{out} / E_{in}) * 100$

Mandatory Visualizations

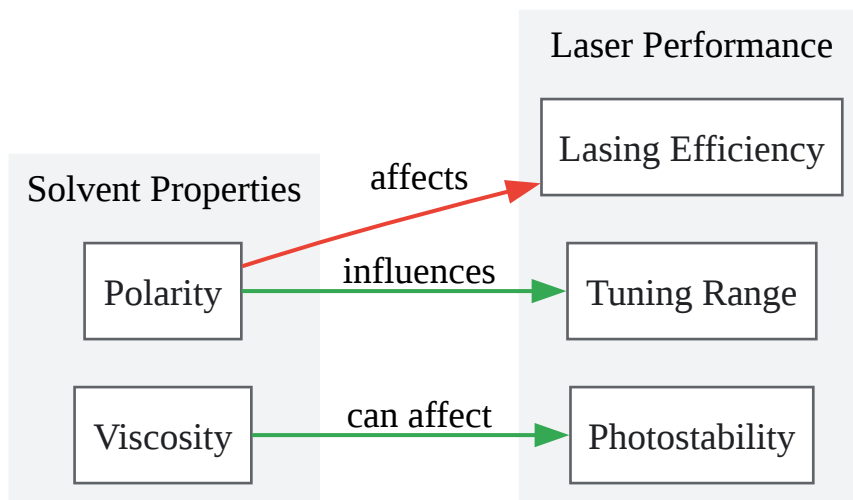
Experimental Workflow for Evaluating Oxazine 170 Perchlorate as a Laser Dye



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Caption: Experimental workflow for evaluating **Oxazine 170 perchlorate** as a laser dye.

Logical Relationship between Solvent Properties and Laser Performance



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Caption: Influence of solvent properties on the laser performance of **Oxazine 170 perchlorate**.

Photostability and Handling

Oxazine 170 perchlorate generally exhibits good photostability, which is crucial for long-term laser operation. However, like most organic dyes, it can undergo photodegradation under intense pumping conditions. To maximize the lifetime of the dye solution:

- Use a circulating dye system: For high-repetition-rate or CW operation, a dye circulator or jet is recommended to move the dye solution through the pump region, reducing the exposure time of individual molecules to the pump radiation.
- Filter the dye solution: Regularly filter the dye solution to remove any photodegradation products that can absorb the laser emission and reduce efficiency.
- Store solutions in the dark: When not in use, store dye solutions in a dark, cool place to minimize degradation.

Safety Precautions:

- **Oxazine 170 perchlorate** is a chemical and should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area, especially when using volatile organic solvents.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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